

Improving the stability of PF-06446846 stock solutions

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Compound of Interest

Compound Name: PF-06446846

Cat. No.: B609984

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Technical Support Center: PF-06446846

This technical support center provides researchers, scientists, and drug development professionals with guidance on improving the stability of **PF-06446846** stock solutions. The following troubleshooting guides and frequently asked questions (FAQs) address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **PF-06446846** stock solutions?

A1: **PF-06446846** hydrochloride shows good solubility in Dimethyl Sulfoxide (DMSO) and water.^{[1][2][3]} For most in vitro applications, DMSO is the preferred solvent. It is crucial to use anhydrous or fresh DMSO, as moisture can reduce the solubility of the compound.^{[1][4]}

Q2: What is the recommended long-term storage condition for solid **PF-06446846**?

A2: Solid **PF-06446846** hydrochloride is stable for at least four years when stored at -20°C.^[5]

Q3: How should I store my **PF-06446846** stock solutions?

A3: For optimal stability, it is recommended to aliquot your stock solution into single-use volumes and store them at -80°C or -20°C. This practice helps to avoid repeated freeze-thaw cycles, which can degrade the compound.^{[1][4][6]} Solutions stored at -80°C are generally

stable for up to one year, while those at -20°C can be stored for shorter periods, typically around one month.^{[1][4]}

Q4: Can I store my **PF-06446846** stock solution at room temperature or 4°C?

A4: It is strongly advised to avoid long-term storage of **PF-06446846** solutions at room temperature or 4°C. For working solutions, it is best to prepare them fresh for each experiment. If temporary storage is necessary, it should be for the shortest possible duration.

Q5: Is **PF-06446846** sensitive to light?

A5: While specific photostability data is not readily available, it is a general best practice to protect all research compounds from light by storing them in amber vials or wrapping containers in foil, especially for long-term storage.

Troubleshooting Guides

Issue 1: Precipitation or Cloudiness in Stock Solution

- Possible Cause: The solubility limit of **PF-06446846** in the chosen solvent may have been exceeded.
- Troubleshooting Steps:
 - Gently warm the solution to 37°C.^[2]
 - Use an ultrasonic bath to aid in dissolution.^[2]
 - If precipitation persists, consider preparing a more dilute stock solution.
 - Ensure you are using high-purity, anhydrous DMSO, as water content can decrease solubility.^{[1][4]}

Issue 2: Inconsistent or Weaker Than Expected Experimental Results

- Possible Cause: The **PF-06446846** stock solution may have degraded.

- Troubleshooting Steps:
 - Review Storage Practices: Confirm that the stock solution was stored at the recommended temperature (-80°C or -20°C) and protected from light.
 - Avoid Freeze-Thaw Cycles: Repeatedly freezing and thawing a stock solution can lead to degradation. Always aliquot the stock solution into single-use vials after preparation.[\[1\]](#)[\[4\]](#)[\[6\]](#)
 - Prepare Fresh Solutions: For the most reliable results, prepare fresh working solutions from a properly stored stock for each experiment.
 - Check Solvent Quality: Ensure the DMSO or other solvent used for dilution has not been contaminated with water or other impurities.

Data Summary

Table 1: Solubility of **PF-06446846** Hydrochloride

Solvent	Solubility	Reference
DMSO	Up to 250 mg/mL	[2]
Water	Up to 100 mg/mL	[2]
Acetonitrile:Water (1:1)	Slightly soluble (0.1-1 mg/mL)	[5]

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Reference
Solid	-20°C	≥ 4 years	[5]
Solution in DMSO	-80°C	Up to 1 year	[1] [4]
Solution in DMSO	-20°C	Up to 1 month	[1] [4]

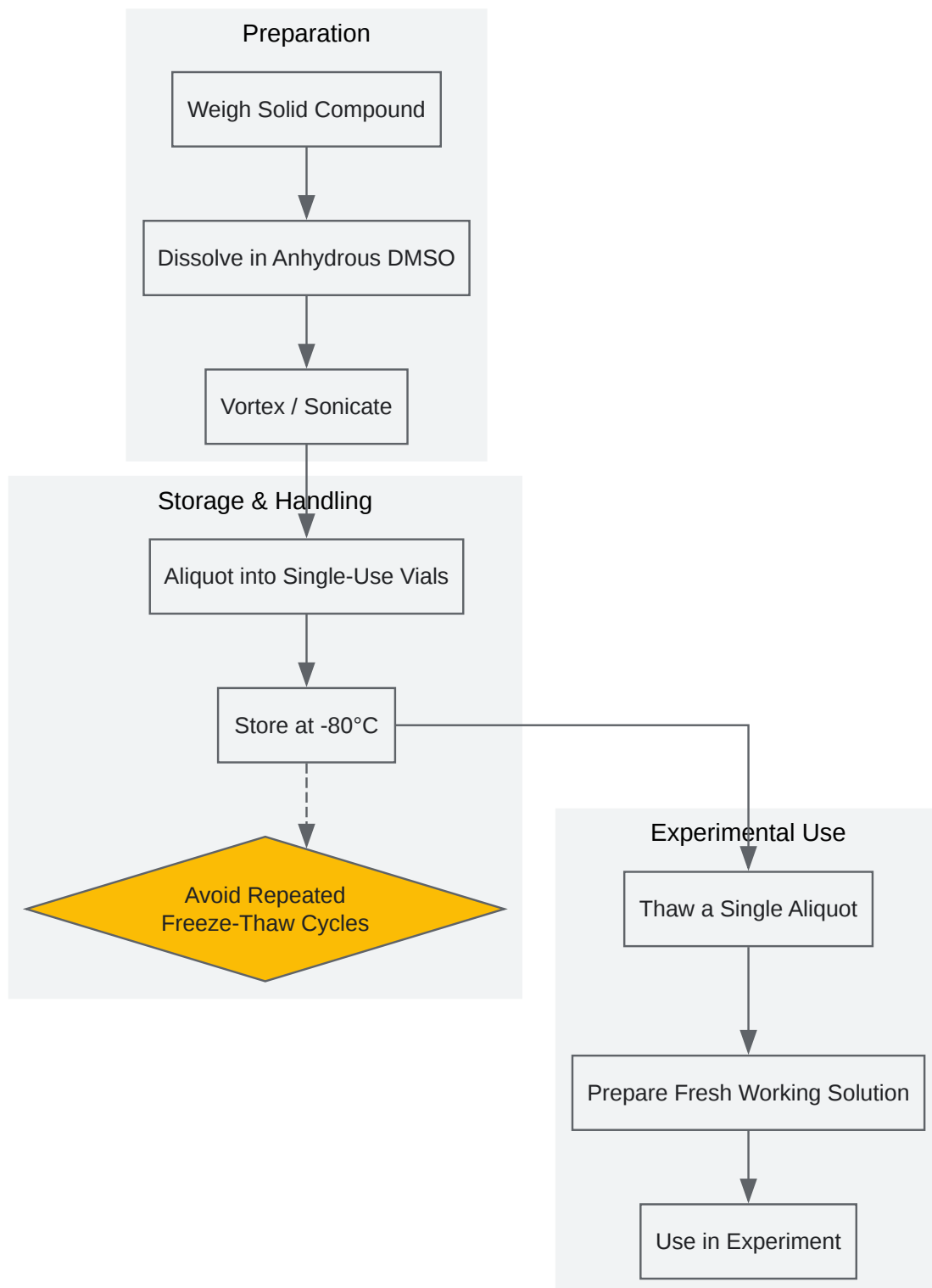
Experimental Protocols

Protocol for Preparing a 10 mM DMSO Stock Solution of PF-06446846 Hydrochloride (MW: 470.35 g/mol)

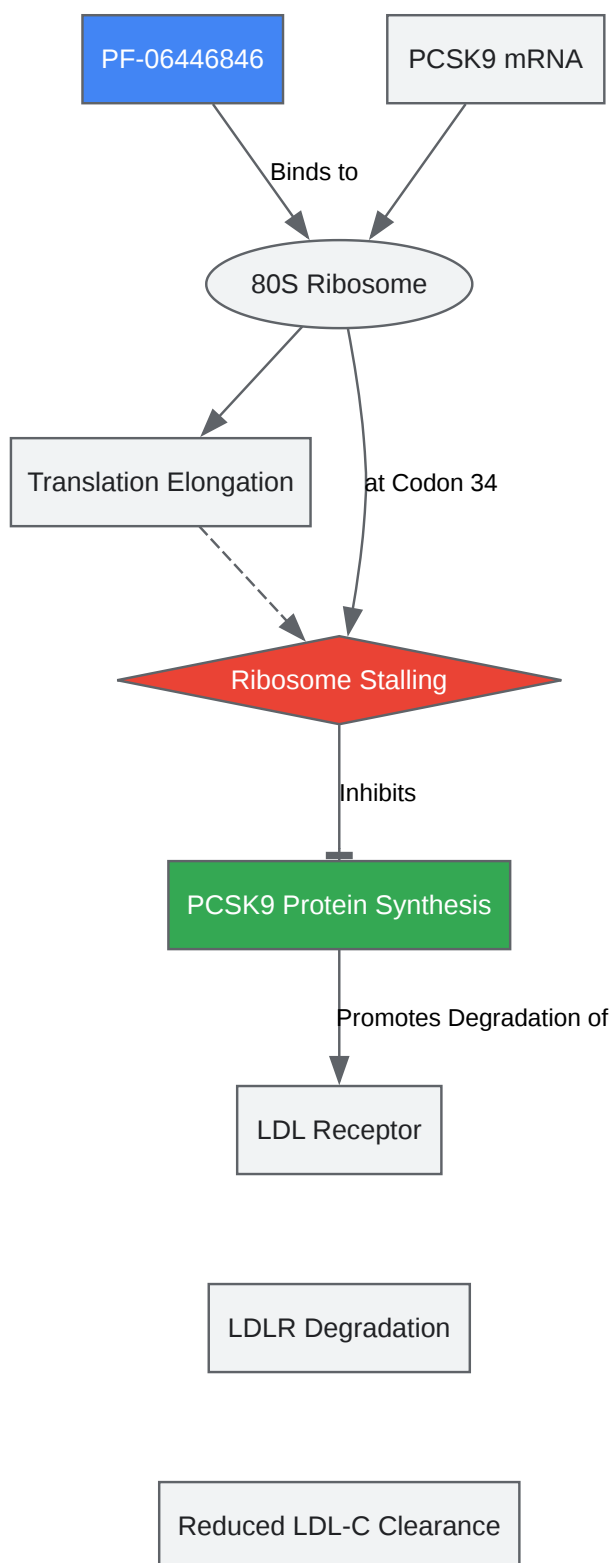
- Weighing: Accurately weigh out 4.70 mg of **PF-06446846** hydrochloride powder.
- Dissolution: Add 1 mL of high-purity, anhydrous DMSO to the powder.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming to 37°C or sonication can be used to facilitate dissolution if necessary.[\[2\]](#)
- Aliquoting: Dispense the stock solution into single-use, light-protected vials.
- Storage: Store the aliquots at -80°C for long-term storage.

Visual Guides

PF-06446846 Stock Solution Workflow



Mechanism of Action of PF-06446846

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